

Corynantheidine vs traditional opioid receptor efficacy

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Corynantheidine

CAS No.: 23407-35-4

Cat. No.: S607840

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Quantitative Data Comparison

Compound	MOR Binding Affinity (K _i , nM)	DOR Binding Affinity (K _i , nM)	KOR Binding Affinity (K _i , nM)	Functional Activity at MOR
Corynantheidine	118 [1]	Information Missing	1910 [1]	Antagonist / Very Low-Efficacy Agonist [1]
Morphine	~1 - 100 [2]	Low affinity [2]	Low affinity [2]	Full Agonist [2]
Mitragynine	77.9 - 230 [3] [4]	1011 [4]	231 [4]	Antagonist / Very Low-Efficacy Agonist [3]
7-Hydroxymitragynine	37 - 709 [3] [4]	91 [4]	132 [4]	Partial Agonist [3]

Comparative Pharmacological Profiles

Property	Corynantheidine	Traditional Opioids (e.g., Morphine)
Primary MOR Role	Antagonist / Very Weak Agonist [1]	Full Agonist [2]
Key Additional Targets	α 1D-adrenergic receptor ($K_i = 41.7$ nM) [1]; 5-HT _{2A} receptor (postulated) [5]	Primarily opioid receptors [2]
Signaling Bias	Information Missing	Balanced G-protein/ β -arrestin agonist [6]
Reported Behavioral Effects	Limited data; postulated euphoric & sleep-supportive effects [5]	Potent analgesia, euphoria, respiratory depression, constipation [2]
Therapeutic Implication	Potential for mitigating opioid withdrawal [1]	Gold-standard for pain relief, but with significant side effects [2]

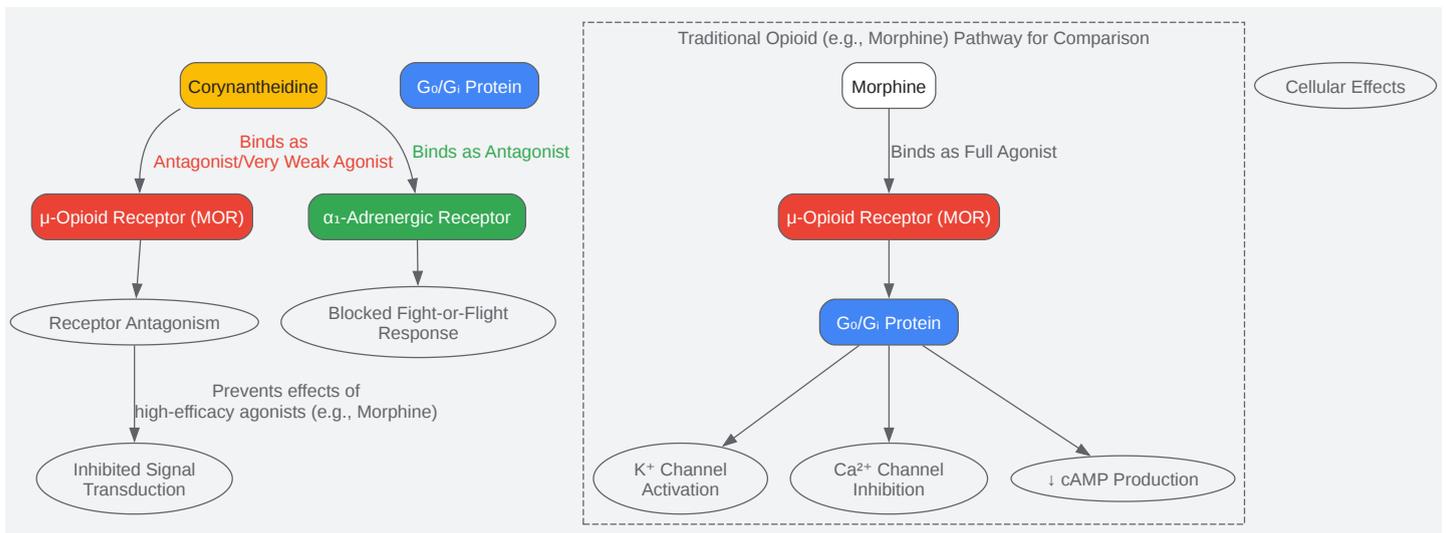
Experimental Protocols for Key Data

The data in the tables above were derived from standard pharmacological assays:

- Receptor Binding Affinity (K_i values):** This is typically measured using **competitive radioligand binding assays** [1] [3]. Cell membranes expressing a single human opioid receptor (MOR, DOR, or KOR) are incubated with a known radioactively-labeled antagonist (e.g., [³H]DAMGO for MOR) and increasing concentrations of the test compound (e.g., **corynantheidine**). The concentration that displaces 50% of the radioactive ligand is the IC_{50} , which is then converted to the equilibrium inhibition constant (K_i) using the Cheng-Prusoff equation, providing a measure of binding affinity [1].
- Functional Efficacy (³⁵S]GTP γ S Assay):** This assay measures the activation of the G-protein pathway, a primary downstream signaling event for opioid receptors [4] [3]. Cell membranes containing the receptor are incubated with the test compound and [³⁵S]GTP γ S, a non-hydrolyzable analog of GTP. An agonist will stimulate the binding of [³⁵S]GTP γ S to the G-protein. The resulting **Emax (maximum efficacy)** and **EC₅₀ (potency)** determine whether a compound is a full agonist, partial agonist, antagonist, or has no activity compared to a reference standard [3].

Mechanisms and Research Implications

The following diagram illustrates the complex and distinct mechanisms of action of **corynantheidine** based on current research.



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Corynantheidine's potential value in drug development lies in this unique multi-receptor profile. Its **MOR antagonism/very weak agonism**, combined with **adrenergic receptor blockade**, presents a plausible mechanism for its hypothesized ability to alleviate opioid withdrawal symptoms, which involve both systems [1]. This contrasts with traditional opioids that primarily drive strong agonism at MOR.

Research Gaps and Future Directions

For a research audience, it is critical to note the significant unknowns:

- **Definitive Efficacy:** The exact nature of its efficacy (pure antagonist vs. very low-efficacy partial agonist) needs confirmation in multiple assay systems.
- **Signaling Bias:** Its G-protein/ β -arrestin signaling profile is uncharacterized, a key consideration for modern opioid drug development [7] [6].
- **In Vivo Validation:** Most proposed effects, such as sleep support or euphoria from 5-HT_{2A} interaction [5], lack robust in vivo validation.
- **Contribution to Kratom:** Its overall contribution to the complex effects of kratom ingestion remains largely unknown [1].

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To cite this document: Smolecule. [Corynantheidine vs traditional opioid receptor efficacy]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b607840#corynantheidine-vs-traditional-opioid-receptor-efficacy>]

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